

preventing premature CO release from CORM401

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Compound of Interest		
Compound Name:	CORM-401	
Cat. No.:	B15614651	Get Quote

CORM-401 Technical Support Center

Welcome to the technical support center for **CORM-401**. This resource is designed for researchers, scientists, and drug development professionals to ensure the successful application of **CORM-401** in your experiments. Here you will find answers to frequently asked questions and detailed troubleshooting guides to address common challenges, with a focus on preventing premature or unintended carbon monoxide (CO) release.

Frequently Asked Questions (FAQs)

Q1: What is CORM-401 and what is its primary mechanism of CO release?

A1: **CORM-401**, or Tetracarbonyl[N-(dithiocarboxy-κS,κS')-N-methylglycine]manganate, is a manganese-based CO-releasing molecule. It is designed to be relatively stable in solution but can release up to three molar equivalents of CO.[1][2] Its CO release is significantly enhanced in the presence of a CO acceptor (like heme proteins, e.g., myoglobin) or certain biological oxidants.[1][3][4] This sensitivity to its environment allows for controlled CO delivery under specific experimental conditions.[1]

Q2: How should I properly store and handle **CORM-401**?

A2: Proper storage is critical to maintain the integrity of the compound.

Solid Form: Store the powder at -20°C, protected from light.[2]



• Stock Solutions: Prepare stock solutions in anhydrous DMSO. For short-term storage (up to one month), aliquots can be kept at -20°C. For longer-term storage (up to six months), store aliquots at -80°C.[5] Always protect solutions from light.[1][2] One study noted that CORM-401 stock solutions were stable for up to 7 days.[6] However, it's also been reported that exposure to DMSO or aqueous solutions can diminish its CO-releasing capacity over time, making it crucial to use freshly prepared solutions whenever possible.[7]

Q3: What is the recommended solvent for preparing **CORM-401** stock solutions?

A3: Anhydrous DMSO is the recommended solvent for preparing high-concentration stock solutions (e.g., 10 mg/mL).[2] For experimental use, this stock solution can then be diluted into your aqueous buffer or cell culture medium. Be aware that the stability and CO-release kinetics can be affected by the final solvent composition.[7][8]

Q4: What is "iCORM-401" and when should I use it as a control?

A4: "iCORM-401" refers to an inactive control compound that does not release CO but contains the molecular components of CORM-401 after CO release. It is used to distinguish the biological effects of CO from the effects of the carrier molecule itself. A commonly used preparation for iCORM-401 is an equimolar mixture of sarcosine-N-dithiocarbamate and MnSO₄.[1] It is essential to include this control in your experiments to validate that the observed effects are specifically due to the released CO.

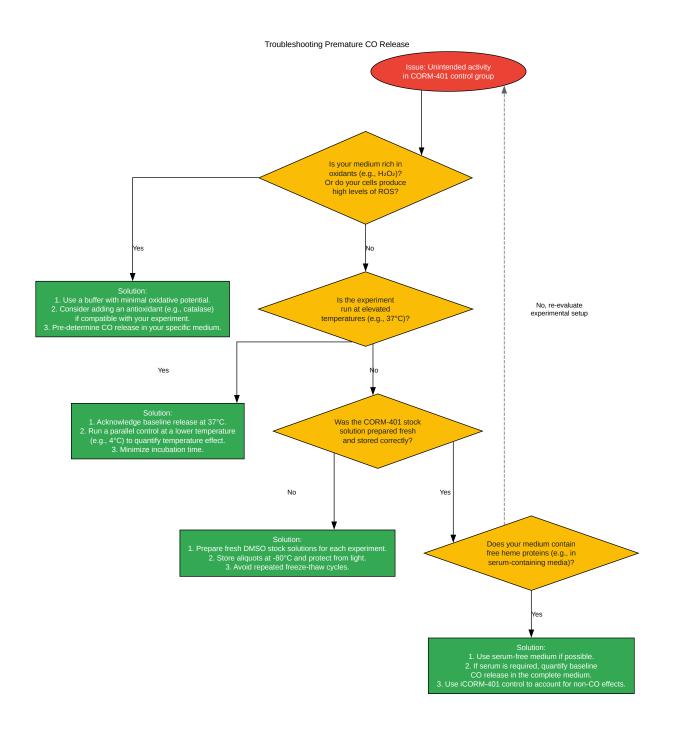
Troubleshooting Guide: Preventing Premature CO Release

Premature or uncontrolled CO release is a significant concern as it can lead to off-target effects and misinterpretation of experimental data. CO release from **CORM-401** is known to be influenced by oxidants and nucleophiles.[3][4][7] This guide will help you identify and mitigate potential causes.

Q5: My untreated control group (containing **CORM-401** but no experimental stimulus) is showing a biological effect. What could be the cause?

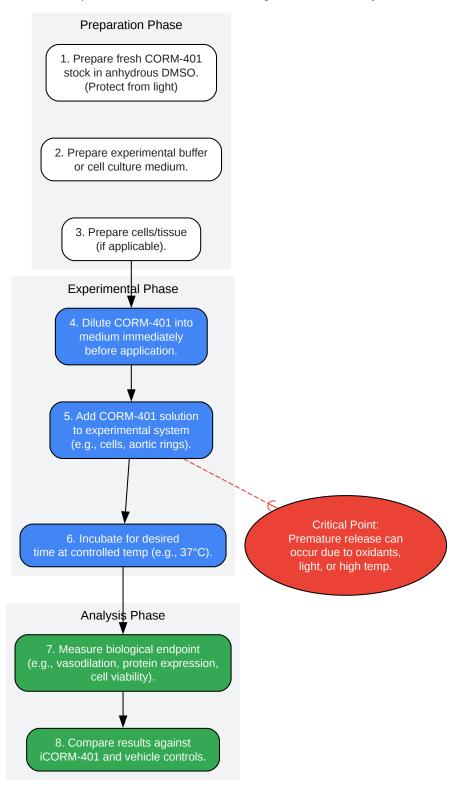
A5: This strongly suggests premature CO release. Use the following flowchart and table to diagnose the potential cause.



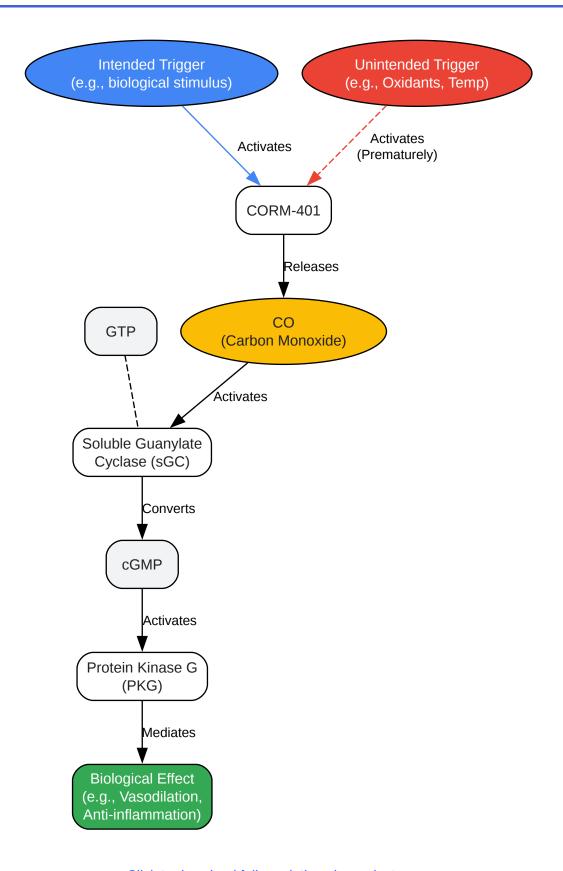




Experimental Workflow for Assessing CORM-401 Activity







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